

# "Adenosine, N-[(3-methoxyphenyl)methyl]-" basic properties

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Adenosine, N-[(3-methoxyphenyl)methyl]-

CAS No.: 101565-95-1

Cat. No.: B1148704

[Get Quote](#)

Comprehensive Technical Whitepaper: Pharmacological and Biotechnological Properties of N-[(3-Methoxyphenyl)methyl]adenosine (MemTR)

## Executive Overview & Molecular Architecture

As a Senior Application Scientist navigating the intersection of mammalian pharmacology and plant biotechnology, I frequently encounter compounds that exhibit profound cross-kingdom efficacy. N-[(3-Methoxyphenyl)methyl]adenosine (CAS: 101565-95-1), widely known in the literature as meta-Methoxytopolin riboside (MemTR), is a prime example of such a molecule.

Structurally, MemTR is a purine nucleoside analog characterized by a methoxy substitution at the meta position of the N6-benzyl ring. This specific steric and electronic configuration fundamentally alters its metabolic fate. In mammalian systems, it functions as a potent nucleoside antimetabolite and adenosine receptor modulator, showing promise in targeting indolent lymphoid malignancies and inducing smooth muscle vasodilation. In plant systems, it acts as an advanced aromatic cytokinin, overcoming the hyperhydricity and rapid senescence typically associated with traditional growth regulators like Benzyladenine (BA).

## Mechanistic Divergence: Dual-System Causality

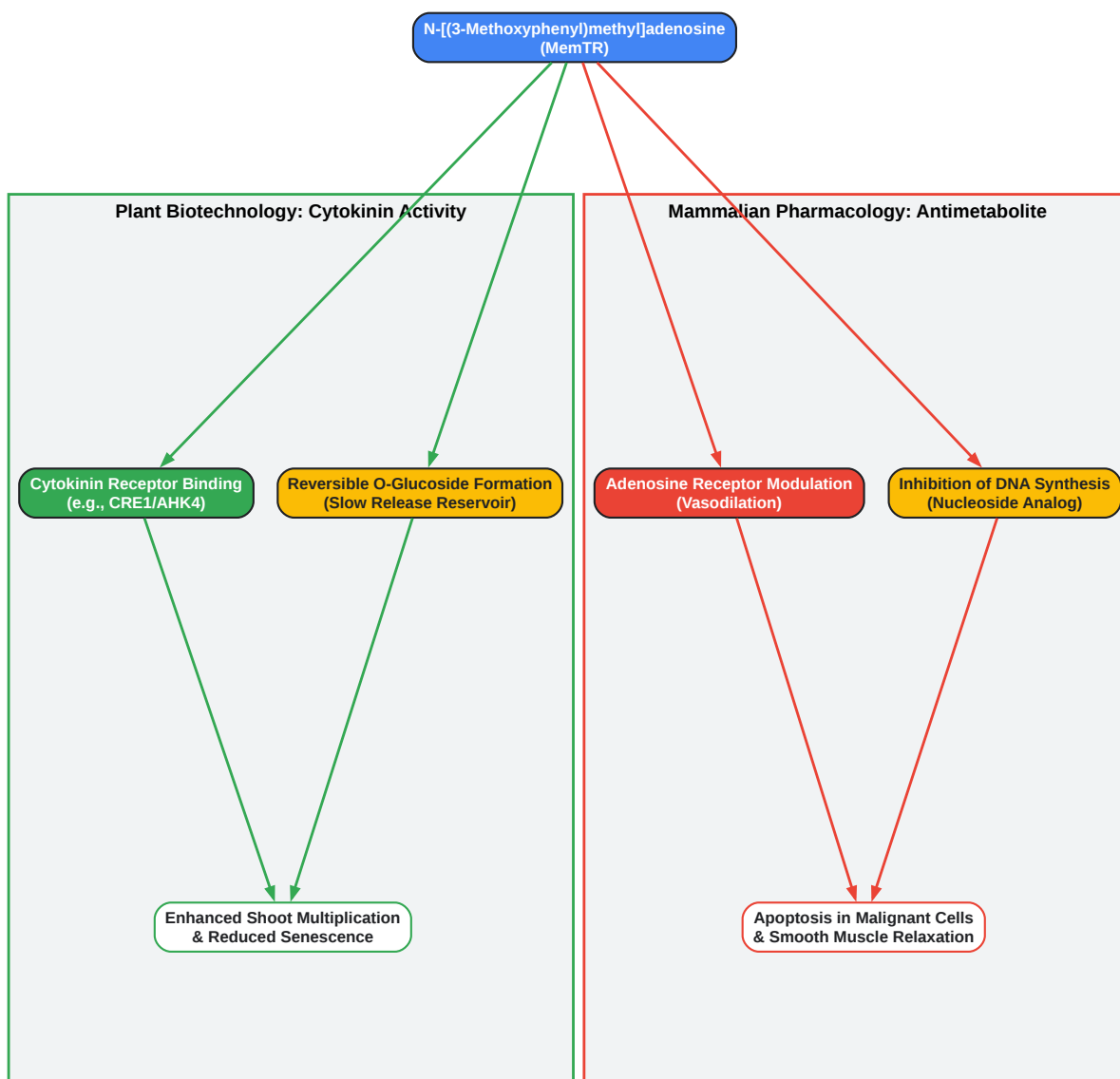
To effectively utilize MemTR in drug development or tissue culture, one must understand the causality behind its molecular interactions.

## Mammalian Pharmacology: Antimetabolite & Receptor Modulator

In human cell lines, MemTR mimics endogenous adenosine. Its cellular entry is facilitated by Equilibrative Nucleoside Transporters (ENTs). Once intracellular, it is phosphorylated by adenosine kinases into its active nucleotide form. Because of the bulky meta-methoxybenzyl group, it acts as a competitive inhibitor of DNA polymerase, halting DNA synthesis during the S-phase and triggering intrinsic apoptosis in rapidly dividing cancer cells. Extracellularly, MemTR acts as an agonist/modulator at G-protein coupled adenosine receptors (A1, A2A, A2B, A3), which is the primary mechanism driving its documented [1].

## Plant Biotechnology: Cytokinin Homeostasis

Traditional cytokinins (like BA) are rapidly degraded by the enzyme cytokinin oxidase/dehydrogenase (CKX), leading to sharp peaks and troughs in hormone levels that cause tissue toxicity (hyperhydricity). The meta-methoxy substitution on MemTR sterically hinders CKX cleavage. Furthermore, MemTR undergoes reversible O-glucosylation. This creates an inactive, intracellular "slow-release" reservoir that maintains optimal, non-toxic cytokinin homeostasis, [2] and[3].



[Click to download full resolution via product page](#)

Figure 1: Dual mechanistic pathways of MemTR in plant biotechnology and mammalian pharmacology.

## Quantitative Data Synthesis

To facilitate rapid comparison for assay development, the physicochemical and biological benchmarking data for MemTR are summarized below.

Table 1: Core Physicochemical Properties

| Property            | Specification                        |
|---------------------|--------------------------------------|
| Chemical Name       | N-[(3-Methoxyphenyl)methyl]adenosine |
| Common Synonyms     | MemTR, meta-Methoxytopolin riboside  |
| CAS Registry Number | [4]                                  |
| Molecular Formula   | C18H21N5O5                           |
| Molecular Weight    | 387.39 g/mol                         |
| Melting Point       | 162 - 163 °C                         |

| Primary Target (Mammalian) | Adenosine Receptors, DNA Polymerase |

Table 2: Comparative Efficacy Metrics (MemTR vs. Standard Controls)

| Biological System    | Metric Evaluated           | MemTR (10 µM) | Positive Control (10 µM) | Mechanistic Causality            |
|----------------------|----------------------------|---------------|--------------------------|----------------------------------|
| Mammalian (Lymphoid) | Apoptotic Induction        | High          | Gemcitabine (High)       | S-phase DNA synthesis inhibition |
| Plant (Musa spp.)    | Pigment Retention (Day 50) | > 800 µg/g FW | BA: < 500 µg/g FW        | Resistance to CKX degradation    |

| Plant (Pyrus spp.) | Rooting Percentage | 70% | BA: < 30% | Reversible O-glucoside slow-release |

## Self-Validating Experimental Workflows

A protocol is only as good as its internal controls. Below are field-proven, self-validating workflows for evaluating MemTR in both mammalian and plant models.

### Workflow A: Mammalian Apoptosis & Antimetabolite Assay

Objective: Validate the antimetabolite-driven apoptotic properties of MemTR in indolent lymphoid cell lines. Causality: We utilize an Annexin V/PI dual-staining methodology. MemTR stalls the cell cycle, leading to intrinsic apoptosis. Annexin V validates the externalization of phosphatidylserine (an early apoptotic marker), while Propidium Iodide (PI) exclusion confirms the membrane remains intact. This dual-staining self-validates that cell death is mechanism-driven (apoptosis) rather than a result of non-specific necrotic toxicity from the solvent.

- **Cell Culture & Seeding:** Culture Raji or Jurkat cells in RPMI-1640 medium supplemented with 10% FBS. Seed at a density of  $1 \times 10^5$  cells/well in a 6-well plate.
- **Compound Administration:** Dissolve MemTR in DMSO to create a 10 mM stock. Treat cells with a concentration gradient (0.1  $\mu$ M to 100  $\mu$ M). Critical Control: Ensure final DMSO concentration in the well remains <0.1% to prevent solvent-induced cytotoxicity. Include a vehicle-only control.
- **Incubation:** Incubate for 48 hours at 37°C in a 5% CO<sub>2</sub> humidified atmosphere.
- **Harvest & Staining:** Centrifuge cells at 300 x g for 5 minutes. Wash twice with cold PBS. Resuspend in 1X Annexin V Binding Buffer. Add 5  $\mu$ L of Annexin V-FITC and 5  $\mu$ L of PI.
- **Flow Cytometry Analysis:** Incubate in the dark for 15 minutes at room temperature. Analyze via flow cytometry within 1 hour, gating for Annexin V+/PI- (early apoptosis) and Annexin V+/PI+ (late apoptosis).

### Workflow B: Anti-Senescence Micropropagation Assay

Objective: Evaluate MemTR's ability to promote shoot multiplication without inducing hyperhydricity or pigment degradation. Causality: Cytokinin toxicity manifests as the rapid degradation of the photosynthetic apparatus. By quantifying chlorophyll a/b ratios spectrophotometrically, we self-validate that MemTR's reversible O-glucosylation maintains a non-toxic, sustained release compared to equimolar BA.

- Media Preparation: Prepare Murashige and Skoog (MS) basal medium supplemented with 30 g/L sucrose and 8 g/L agar.
- Hormone Supplementation: Divide the media into three batches: Control (no cytokinin), BA (10  $\mu$ M), and MemTR (10  $\mu$ M). Autoclave at 121°C for 15 minutes.
- Explant Inoculation: Under sterile conditions, inoculate surface-decontaminated shoot tips (e.g., *Pyrus communis* or *Musa* spp.) onto the media.
- Incubation: Maintain in a growth chamber under a 16-h photoperiod (cool white fluorescent tubes) at 25 $\pm$ 2°C for 50 days.
- Biochemical Validation (Pigment Extraction): At day 50, harvest 0.5 g of fresh leaf tissue. Homogenize in 10 mL of 80% cold acetone. Centrifuge at 10,000 x g for 10 minutes.
- Spectrophotometric Quantification: Measure the absorbance of the supernatant at 645 nm and 663 nm. Calculate total chlorophyll retention to validate the anti-senescence efficacy of MemTR over BA.

## References

- Bairu, M. W., et al. (2012). "The role of meta-topolins on the photosynthetic pigment profiles and foliar structures of micropropagated 'Williams' bananas". *Plant Physiology and Biochemistry*. PubMed. Retrieved from:[\[Link\]](#)
- Dimitrova, N. G., et al. (2024). "Effects of meta-topolin riboside and meta-methoxy topolin riboside on the in vitro micropropagation of *Pyrus communis* L." *Biblioteka Nauki*. Retrieved from:[\[Link\]](#)
- To cite this document: BenchChem. ["Adenosine, N-[(3-methoxyphenyl)methyl]-" basic properties]. BenchChem, [2026]. [\[Online PDF\]](#). Available at:

[\[https://www.benchchem.com/product/b1148704/docs#adenosine-n-3-methoxyphenyl-methyl-basic-properties\]](https://www.benchchem.com/product/b1148704/docs#adenosine-n-3-methoxyphenyl-methyl-basic-properties)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)